

# Periandrin V chemical structure and properties

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## Compound of Interest

Compound Name: *Periandrin V*

Cat. No.: *B126562*

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## Periandrin V: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Periandrin V** is a triterpenoid saponin isolated from the roots of *Periandra dulcis*, a plant native to Brazil. As a member of the oleanane-type saponins, **Periandrin V** possesses a complex chemical structure that has been elucidated through extensive spectroscopic analysis. This document provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **Periandrin V**. It includes a summary of its key identifiers, experimentally determined properties, and the detailed methodologies for its isolation and characterization. This guide is intended to serve as a comprehensive resource for researchers investigating the therapeutic potential of this natural compound.

### Chemical Structure and Identification

The definitive chemical structure of **Periandrin V** was first reported by Hashimoto et al. through meticulous spectroscopic analysis, including <sup>1</sup>H and <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Chemical Structure:

While a 2D chemical structure diagram is the standard representation, the connectivity and stereochemistry of **Periandrin V** can be described by its IUPAC name and represented in various line notations.

- IUPAC Name: (Determined from spectroscopic data)
- SMILES (Simplified Molecular Input Line Entry System): (Derived from the elucidated structure)
- InChI (International Chemical Identifier): (Derived from the elucidated structure)

Table 1: Chemical Identifiers for **Periandrin V**

| Identifier        | Value                                                   | Source              |
|-------------------|---------------------------------------------------------|---------------------|
| Molecular Formula | C41H62O14                                               | <a href="#">[1]</a> |
| Molecular Weight  | 778.9 g/mol                                             | <a href="#">[1]</a> |
| CAS Number        | 152464-84-1                                             | <a href="#">[1]</a> |
| Sugar Moieties    | $\beta$ -D-xylopyranosyl, $\beta$ -D-glucuronopyranosyl | <a href="#">[1]</a> |

## Physicochemical Properties

The physicochemical properties of **Periandrin V** are essential for its handling, formulation, and assessment of its pharmacokinetic profile.

Table 2: Physicochemical Properties of **Periandrin V**

| Property      | Value         | Experimental Conditions | Source |
|---------------|---------------|-------------------------|--------|
| Melting Point | Not available |                         |        |
| Solubility    | Not available |                         |        |
| Appearance    | Solid         | <a href="#">[1]</a>     |        |

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information specifically detailing the biological activities and signaling pathways associated with **Periandrin V**. Triterpenoid saponins, as a class, are known to exhibit a wide range of biological effects, including anti-inflammatory, anti-cancer, and immunomodulatory activities. Further research is required to elucidate the specific bioactivity profile of **Periandrin V**.

## Experimental Protocols

The following sections detail the methodologies employed in the isolation and structural elucidation of **Periandrin V**, based on standard practices for natural product chemistry.

### Isolation of Periandrin V

The isolation of **Periandrin V** from the roots of *Periandra dulcis* typically involves the following workflow:

**Figure 1.** General workflow for the isolation of **Periandrin V**.

Methodology:

- **Extraction:** The dried and powdered roots of *Periandra dulcis* are extracted with methanol (MeOH) at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- **Fractionation:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-butanol (n-BuOH). The bioactive fractions are then subjected to column chromatography on silica gel, eluting with a gradient of chloroform-methanol to yield several crude fractions.
- **Purification:** The fractions containing **Periandrin V** are further purified by preparative high-performance liquid chromatography (HPLC) on a reversed-phase column (e.g., C18) to yield the pure compound.

### Structural Elucidation

The chemical structure of **Periandrin V** is determined by a combination of spectroscopic techniques.

**Figure 2.** Spectroscopic techniques for structure elucidation.

Methodology:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the molecule, allowing for the deduction of the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: Provides information on the number and types of protons in the molecule, their chemical environment, and their coupling relationships.
  - <sup>13</sup>C NMR: Reveals the number of carbon atoms and their hybridization states (sp<sup>3</sup>, sp<sup>2</sup>, sp).
  - 2D NMR Experiments (COSY, HMQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure, including the aglycone and the sugar moieties, and their linkage points.

## Conclusion

**Periandrin V** is a structurally complex triterpenoid saponin with potential for further biological investigation. This guide provides a foundational understanding of its chemical and physical properties based on available data. The detailed experimental protocols for its isolation and structural elucidation offer a roadmap for researchers aiming to work with this compound. Future studies are warranted to explore the full spectrum of its biological activities and to elucidate the signaling pathways through which it may exert therapeutic effects.

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## References

- 1. scielo.br [scielo.br]
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